

# Personal protective equipment for handling 1-Propanone, 1-(1-cyclohexen-1-yl)-

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## Compound of Interest

Compound Name: 1-Propanone, 1-(1-cyclohexen-1-yl)-

Cat. No.: B158228

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## Essential Safety and Handling Guide for 1-Propanone, 1-(1-cyclohexen-1-yl)-

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Propanone, 1-(1-cyclohexen-1-yl)-**. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical and Physical Properties

A summary of the key physical and chemical properties is provided below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O[1][2][3]
Molecular Weight	138.21 g/mol [1]
CAS Number	1655-03-4[1][2][3]
Appearance	Not specified, handle with care
Boiling Point	Not specified, handle with care
Flash Point	59 °C / 138.2 °F (for the similar compound 2-Cyclohexen-1-one)[4]

## Personal Protective Equipment (PPE)

When handling **1-Propanone, 1-(1-cyclohexen-1-yl)-**, it is imperative to use appropriate personal protective equipment to prevent exposure. The following table outlines the recommended PPE.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety glasses with side-shields or goggles, Face shield	Conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[5]
Skin	Chemical-resistant gloves, Protective clothing (lab coat, overalls)	Wear appropriate protective gloves and clothing to prevent skin exposure.[5]
Respiratory	Use only in a well-ventilated area. If needed, use a NIOSH-approved respirator.	Required when dusts are generated or in case of inadequate ventilation.[4]

A multi-level approach to PPE is often adopted based on the potential for exposure. This can range from Level D (basic work uniform) to Level A (fully encapsulated suit with supplied air). For routine laboratory work with this compound, a minimum of Level C or D protection is advisable, depending on the scale of the operation and ventilation available.[6][7]

## Safe Handling and Operational Plan

Adherence to a strict operational plan is crucial for minimizing risks.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[5\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[4\]](#)[\[5\]](#)

Work Practices:

- Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[8\]](#)
- Do not breathe vapors or mists.[\[4\]](#)
- Wash hands thoroughly after handling the chemical.[\[5\]](#)[\[8\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[5\]](#)
- Take precautionary measures against static discharge.[\[4\]](#)
- Use only non-sparking tools.[\[4\]](#)

## Spill and Emergency Procedures

In the event of a spill or exposure, immediate action is necessary.

Spill Response:

- Evacuate personnel from the immediate area.
- Remove all sources of ignition.[\[5\]](#)

- Ventilate the area.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[4]
- Collect the absorbed material into a suitable, closed container for disposal.[4]
- Clean the affected area thoroughly.
- Do not let the chemical enter drains.

#### First Aid Measures:

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention. [5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[5]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Immediately call a poison center or doctor.[4][5]

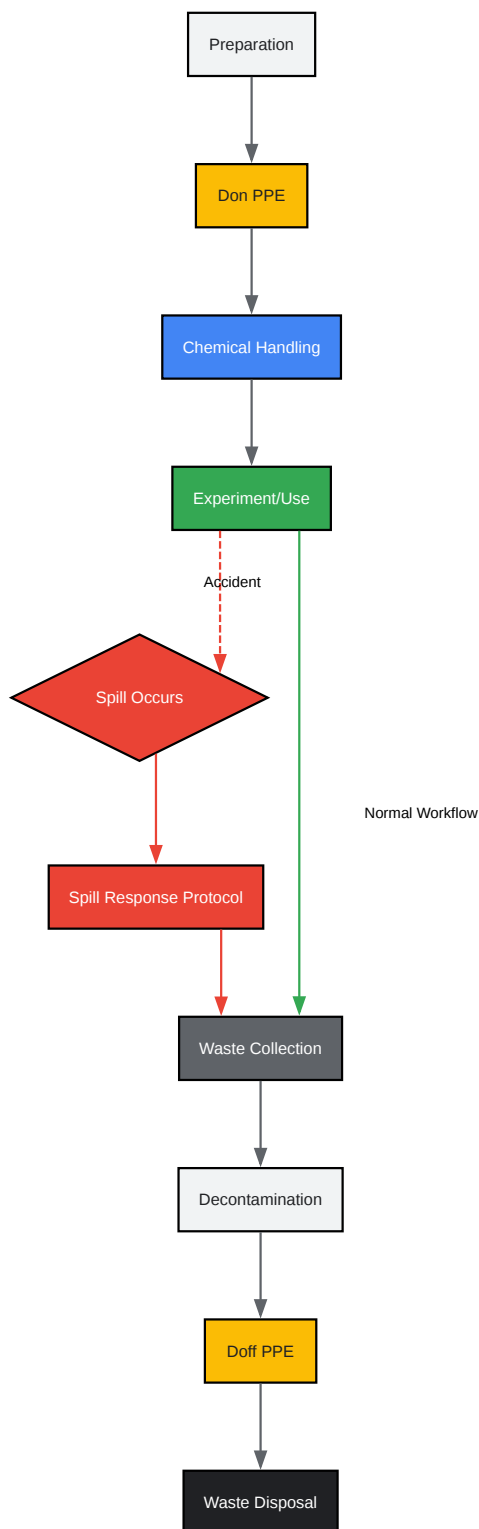
## Disposal Plan

Proper disposal of **1-Propanone, 1-(1-cyclohexen-1-yl)-** and its containers is essential to prevent environmental contamination and comply with regulations.

- Dispose of the contents and container to an approved waste disposal plant.[5]
- Waste material must be disposed of in accordance with national and local regulations.
- Do not mix with other waste. Leave chemicals in their original containers.
- Handle uncleaned containers as you would the product itself.

## Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-Propanone, 1-(1-cyclohexen-1-yl)-**, from preparation to disposal.



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Caption: Workflow for safe handling of **1-Propanone, 1-(1-cyclohexen-1-yl)-**.

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